

# A Comprehensive Technical Guide to 3-Methyl-1-pentyn-3-ol

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## Compound of Interest

Compound Name: 3-Methyl-1-pentyn-3-ol

Cat. No.: B165628

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Methyl-1-pentyn-3-ol**, a tertiary acetylenic alcohol, is a versatile chemical compound with significant applications across various scientific disciplines, including synthetic chemistry and pharmacology. Historically recognized for its sedative and hypnotic properties, its modern utility has expanded, establishing it as a valuable intermediate in the synthesis of complex molecules and polymers. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and key applications relevant to research and drug development.

## Chemical Identity and Properties

The fundamental identification and physicochemical properties of **3-Methyl-1-pentyn-3-ol** are summarized below.

Property	Value
IUPAC Name	3-methylpent-1-yn-3-ol[1]
CAS Number	77-75-8[1][2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O[1]
Molecular Weight	98.14 g/mol [1]
Appearance	Clear, slightly yellow liquid or low melting solid[2]
Boiling Point	121-122 °C[2]
Density	0.866 g/mL at 25 °C[2]
Refractive Index	n <sub>20/D</sub> 1.431[2]
Vapor Pressure	6.5 mmHg (20 °C)[3]
Flash Point	80 °F[4]

## Synthesis of 3-Methyl-1-pentyn-3-ol

The primary industrial synthesis of **3-Methyl-1-pentyn-3-ol** is achieved through the ethynylation of methyl ethyl ketone. This reaction, a variant of the Favorskii reaction, involves the nucleophilic addition of an acetylide to a ketone.

## Experimental Protocol: Synthesis from Sodium Acetylide and Methyl Ethyl Ketone

This protocol outlines a general method for the synthesis of **3-Methyl-1-pentyn-3-ol**.

### Materials:

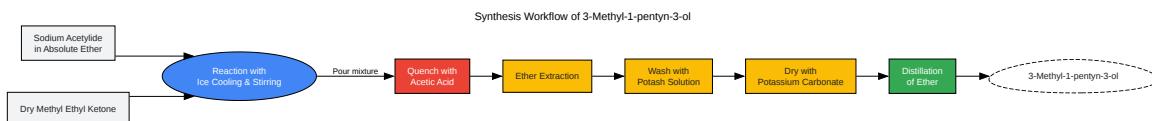
- Sodium acetylide
- Absolute ether
- Dry methyl ethyl ketone

- Ice
- Acetic acid
- Potash solution (potassium carbonate)
- Anhydrous potassium carbonate

**Procedure:**

- A suspension of 5 parts of sodium acetylene in absolute ether is prepared in a reaction vessel equipped with a stirrer and cooling apparatus.
- With continuous stirring and cooling with ice, 6 parts of dry methyl ethyl ketone is slowly added dropwise to the suspension.[2]
- Upon completion of the addition, the reaction mixture is carefully poured into an excess of acetic acid while maintaining ice cooling.[2]
- The resulting mixture is extracted with ether.
- The ether extract is washed with a solution of potash to neutralize and remove any residual acetic acid.[2]
- The washed ether extract is then dried over anhydrous potassium carbonate.[2]
- The ether is removed via distillation, yielding the final product, **3-Methyl-1-pentyn-3-ol**, as a colorless oil with a boiling point of 120-121°C.[2]

**Alternative Method:** A solution of sodium acetylene in liquid ammonia can be effectively used as an alternative to the ethereal suspension of sodium acetylene.[2]



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Caption: Synthesis Workflow of **3-Methyl-1-pentyn-3-ol**.

## Applications in Research and Drug Development

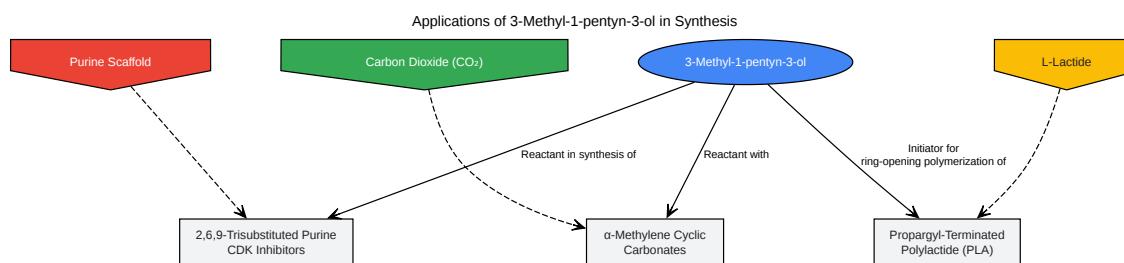
**3-Methyl-1-pentyn-3-ol** serves as a versatile building block in organic synthesis and has several applications relevant to the pharmaceutical and materials science sectors.

- **Intermediate in Drug Synthesis:** It is a crucial reactant in the synthesis of more complex pharmaceutical compounds. For instance, it is utilized in the preparation of 2,6,9-trisubstituted purine-based Cyclin-Dependent Kinase (CDK) inhibitors, which are a class of compounds investigated for their potential in cancer therapy.<sup>[5]</sup>
- **Polymer Chemistry:** The compound acts as an initiator in the ring-opening polymerization of L-lactide, leading to the formation of polylactide (PLA) with a terminal propargyl group.<sup>[5]</sup> This functionalized PLA can be further modified, making it a useful material in biomedical applications.
- **Chemical Synthesis:** **3-Methyl-1-pentyn-3-ol** is a reactant in the synthesis of  $\alpha$ -methylene cyclic carbonates through its reaction with carbon dioxide.<sup>[5]</sup>
- **Historical Pharmaceutical Use:** It was formerly used as a hypnotic and sedative agent.<sup>[1]</sup>

- Industrial Applications: It has been employed as a stabilizer in chlorinated solvents, a viscosity reducer, and an intermediate in the synthesis of isoprenoid chemicals.[2]

## Logical Relationship Diagram

The following diagram illustrates the key applications of **3-Methyl-1-pentyn-3-ol** in the synthesis of other important chemical entities.



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Caption: Key Synthetic Applications of **3-Methyl-1-pentyn-3-ol**.

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